

Application Notes and Protocols for Dithiophosphates in Non-Ferrous Metal Extraction

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Compound of Interest

Compound Name: Dithiophosphate

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These application notes provide a comprehensive overview of the use of **dithiophosphates** as collector reagents in the froth flotation of non-ferrous metal sulfide ores. Detailed protocols and performance data are included to guide laboratory-scale research and development.

Introduction to Dithiophosphates in Mineral Flotation

Dithiophosphates are a class of sulfur-containing organic compounds widely employed as collectors in the froth flotation process for the beneficiation of sulfide ores.^[1] Their primary function is to selectively adsorb onto the surface of valuable mineral particles, rendering them hydrophobic (water-repellent).^[1] This induced hydrophobicity allows the mineral particles to attach to air bubbles and be carried to the surface of the flotation cell, forming a mineral-rich froth that can be collected.^[1]

Dithiophosphates are known for their good collecting power and selectivity, particularly against iron sulfides like pyrite.^[1] They also possess some frothing properties, which can reduce the required dosage of frothing agents.^[1] Common types of **dithiophosphates** used in non-ferrous metal extraction include sodium diethyl **dithiophosphate**, sodium diisobutyl **dithiophosphate**, and ammonium dibutyl **dithiophosphate**.

Applications in Non-Ferrous Metal Extraction

Dithiophosphates are effective collectors for a variety of non-ferrous metal sulfide minerals, including those of copper, lead, and zinc. They are also utilized in the recovery of precious metals like gold and silver, often found in association with sulfide minerals.

Copper Sulfide Ores

Dithiophosphates are extensively used in the flotation of copper sulfide minerals such as chalcopyrite, bornite, and chalcocite.[2][3] They can be used as a primary collector or in combination with other collectors, like xanthates, to enhance recovery and selectivity.[2][3] The use of **dithiophosphate** collectors has been shown to significantly improve the grade of copper concentrate.[3]

Lead-Zinc Sulfide Ores

In the selective flotation of lead-zinc ores, **dithiophosphates** are commonly used to float galena (lead sulfide) while depressing sphalerite (zinc sulfide) and pyrite.[4] **Dithiophosphate 25**, for instance, is an effective collector for galena in alkaline conditions, where it has a weak collecting effect on pyrite.[1] The subsequent flotation of sphalerite is then achieved by activating it with copper sulfate and using a suitable collector.

Precious Metal Ores

Ammonium dibutyl **dithiophosphate** is a particularly effective collector for precious metals such as gold and silver, especially when they are associated with sulfide minerals.[5][6] It has demonstrated special separation effects on complex polymetallic ores containing copper, lead, and silver.[5]

Quantitative Performance Data

The following tables summarize the performance of various **dithiophosphate** collectors in the flotation of different non-ferrous metal ores under specific experimental conditions.

Table 1: Performance of **Dithiophosphates** in Copper Ore Flotation

Dithiophosphate Type	Ore Type	Collector Dosage (g/t)	pH	Copper Recovery (%)	Copper Grade (%)	Reference
Disecundary Butyl Dithiophosphate (DBD)	Nussir Copper Ore	Not Specified	8	95.3	19.4	[2] [3]
DBD and SIBX (3:1 ratio)	Nussir Copper Ore	Not Specified	8	96.3	24.7	[2] [3]
Sodium Diethyl Dithiophosphate (di-C2-DTP)	Okiep Copper Sulphide Ore	0.0348 mol/ton	~9	~90	~15	[7] [8]
Sodium Diethyl Dithiophosphate (di-C2-DTP)	Okiep Copper Sulphide Ore	0.0695 mol/ton	~9	Not Specified	Not Specified	[7] [8]
Sodium Diethyl Dithiophosphate (di-C2-DTP)	Okiep Copper Sulphide Ore	0.139 mol/ton	~9	Not Specified	Not Specified	[7] [8]
2,5-Dimercapto-1,3,4-thiadiazole (DMDT)	Copper Sulfide Ore	8	11.8	86.2	14.1	[9]

Table 2: Performance of **Dithiophosphates** in Lead-Zinc Ore Flotation

Dithiophosphate Type	Ore Type	Collector	Activator/Depressant	Lead Recovery (%)	Zinc Recovery (%)	Reference
Di-(sec-butyl) Dithiophosphate	Synthetic Galena-Sphalerite-Quartz	Di-(sec-butyl) Dithiophosphate	Cyanide (depressant for sphalerite)	99.6 (Galena)	-	[4]
Di-(sec-butyl) Dithiophosphate	Synthetic Galena-Sphalerite-Quartz	Di-(sec-butyl) Dithiophosphate	Copper Sulfate (activator for sphalerite)	-	47 (Sphalerite)	[4]
Ammonium disecundarybutyl dithiophosphate	Lead-Zinc Ore	Ammonium disecundarybutyl dithiophosphate	Chromate/Bichromate (depressant for lead)	Good	Good	[10]

Experimental Protocols

The following are generalized protocols for laboratory-scale froth flotation experiments using **dithiophosphate** collectors. Specific parameters should be optimized for each ore type.

Protocol for Copper Sulfide Ore Flotation

1. Ore Preparation:

- Crush the ore sample to a particle size of less than 3 mm.
- Grind the crushed ore in a ball mill to achieve a target particle size distribution (e.g., 80% passing 75 μm). The grinding is typically done in a slurry with a specific solids concentration.

2. Pulp Preparation:

- Transfer the ground ore slurry to a flotation cell.

- Adjust the pulp density to the desired level (e.g., 30-35% solids) with water.

3. Reagent Conditioning:

- Start the flotation cell agitator.
- Adjust the pulp pH to the target value (e.g., pH 8-11) using a suitable regulator like lime (CaO) or sodium carbonate (Na₂CO₃).
- Add the **dithiophosphate** collector (e.g., sodium diethyl **dithiophosphate**) at the desired dosage (e.g., 20-100 g/t) and condition for a specific time (e.g., 3-5 minutes).
- Add a frother (e.g., Methyl Isobutyl Carbinol - MIBC) at a suitable dosage (e.g., 10-50 g/t) and condition for a shorter period (e.g., 1-2 minutes).

4. Flotation:

- Open the air inlet to introduce air into the pulp and generate froth.
- Collect the froth for a predetermined time (e.g., 5-15 minutes).
- The collected froth is the concentrate, and the remaining slurry is the tailings.

5. Analysis:

- Filter, dry, and weigh the concentrate and tailings.
- Analyze the feed, concentrate, and tailings for their metal content to calculate recovery and grade.

Protocol for Selective Lead-Zinc Sulfide Ore Flotation

1. Ore and Pulp Preparation:

- Follow the same procedure as for copper ore to prepare the ground ore slurry.

2. Lead Flotation Stage:

- Adjust the pulp pH to an alkaline range (e.g., pH 8-9).

- Add a depressant for sphalerite and pyrite, such as sodium cyanide (NaCN) or zinc sulfate (ZnSO_4), and condition for 5-10 minutes.
- Add the **dithiophosphate** collector (e.g., **Dithiophosphate 25**) and condition for 3-5 minutes.
- Add a frother and perform flotation to collect the lead concentrate (galena).

3. Zinc Flotation Stage:

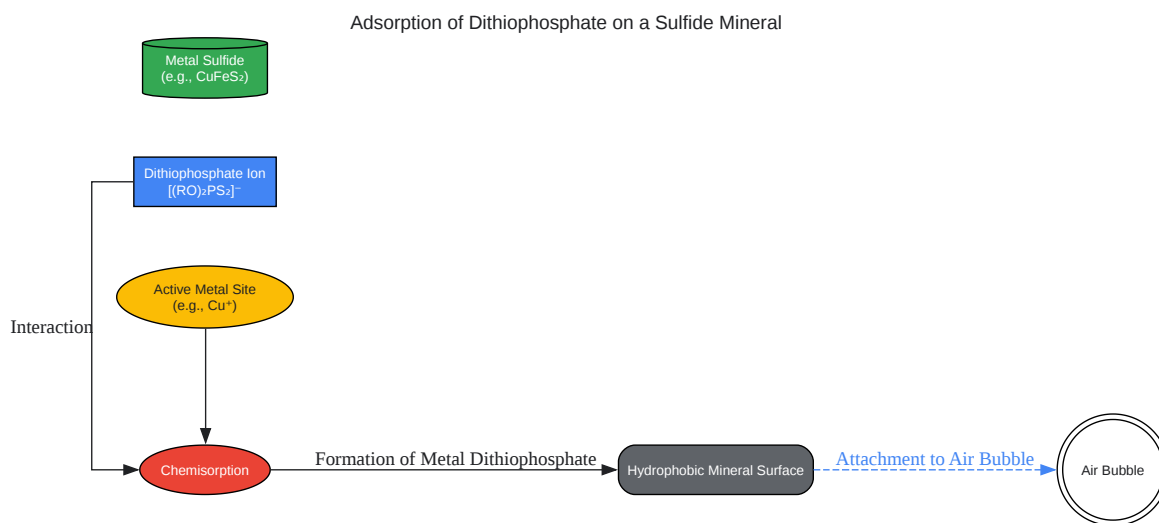
- To the tailings from the lead flotation stage, add an activator for sphalerite, typically copper sulfate (CuSO_4), and condition for 5-10 minutes. This step is crucial for the subsequent flotation of zinc minerals.
- Adjust the pH if necessary (often to a higher alkaline range, e.g., pH 10-11).
- Add a suitable collector for activated sphalerite (this can be a **dithiophosphate** or a xanthate) and condition.
- Add a frother and perform flotation to collect the zinc concentrate.

4. Analysis:

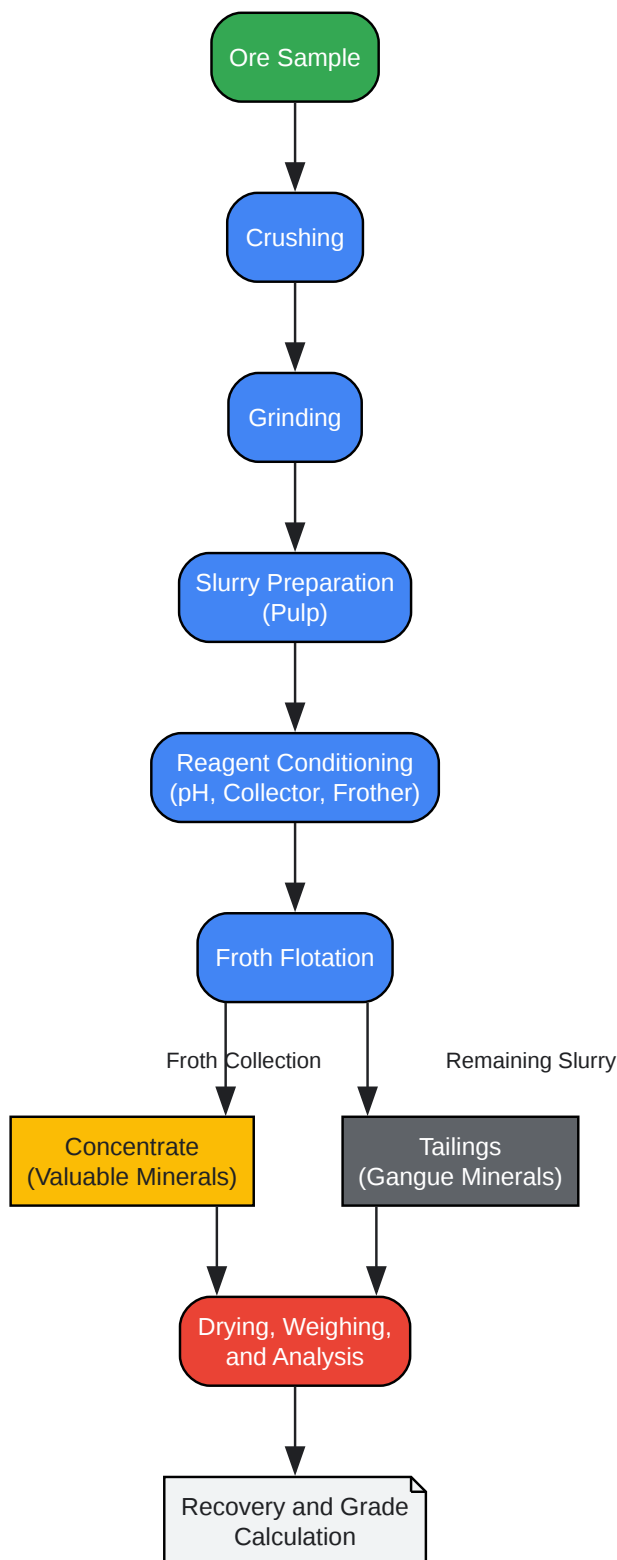
- Analyze the feed and all collected products (lead concentrate, zinc concentrate, and final tailings) for their lead and zinc content to determine the performance of the separation.

Mandatory Visualizations

Dithiophosphate Adsorption Mechanism on a Sulfide Mineral Surface



General Froth Flotation Workflow

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